

A Comprehensive Technical Guide to the Nuclear Properties of Helium-3

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Helium-3

Cat. No.: B1234947

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Helium-3 (^3He) is a light, stable isotope of helium of significant interest across various scientific and technical fields, from nuclear fusion research to cryogenics and medical imaging. Its unique nuclear structure, consisting of two protons and one neutron, imparts a distinct set of properties that differentiate it from the more common Helium-4 isotope.^{[1][2][3][4]} This guide provides an in-depth overview of the fundamental nuclear characteristics of **Helium-3**, its key nuclear reactions, and the experimental methodologies used to determine these properties.

Fundamental Nuclear Properties

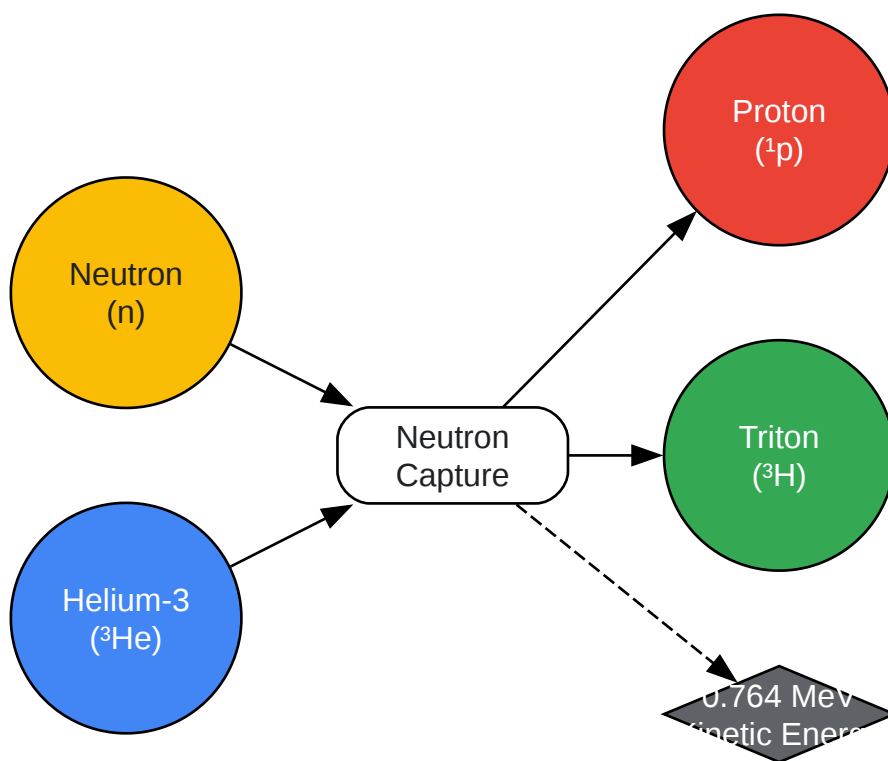
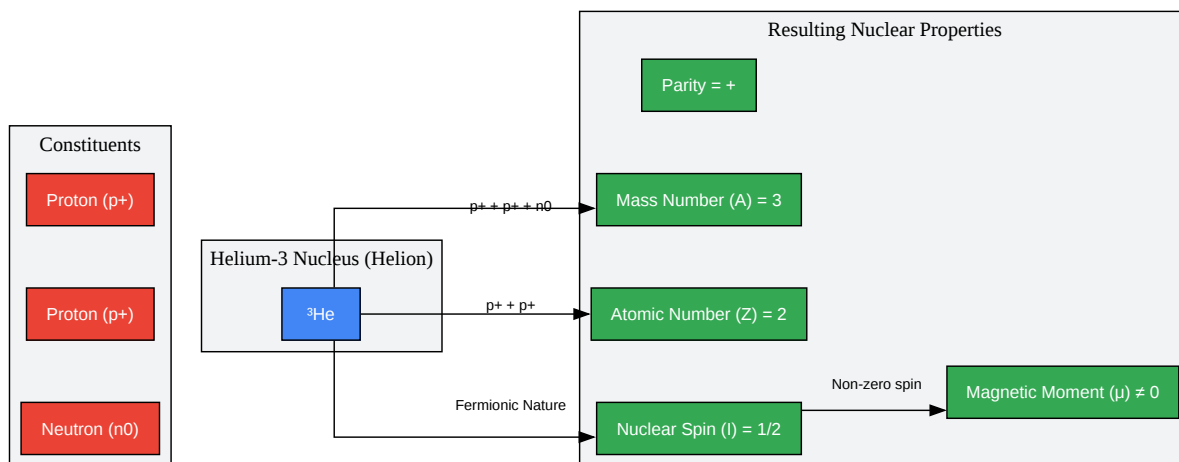
The nucleus of **Helium-3**, often referred to as a helion, is one of only two stable nuclides with more protons than neutrons, the other being protium (^1H).^{[1][5]} This composition directly influences its fundamental properties, which are summarized in the table below.

Table 1: Core Nuclear Properties of **Helium-3**

Property	Value	Unit
Protons (Z)	2	-
Neutrons (N)	1	-
Mass Number (A)	3	-
Isotopic Mass	3.016029322	Da
Mass Excess	14931.204 ± 0.001	keV
Binding Energy	7718.058 ± 0.002	keV
Binding Energy per Nucleon	~2.573	MeV
Spin (I)	1/2	ħ
Parity	+	-
Half-life	Stable	-
Natural Abundance (Atmospheric)	0.000137% (1.37 ppm)	%

Sources:[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Helium-3 is a fermion due to its half-integer spin, a characteristic that leads to quantum mechanical behaviors distinctly different from the bosonic Helium-4.[\[1\]](#) Its stability is notable; it is a primordial nuclide and is also produced through the beta decay of tritium (³H) with a half-life of 12.3 years.[\[1\]](#)[\[4\]](#)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Helium-3 - Wikipedia [en.wikipedia.org]
- 2. What is Helium-3 and why is it so important? [edinformatics.com]
- 3. Helium-3 [chemeurope.com]
- 4. Helium 3 | Physics Van | Illinois [van.physics.illinois.edu]
- 5. Helium-3 - isotopic data and properties [chemlin.org]
- 6. atom.kaeri.re.kr [atom.kaeri.re.kr]
- 7. brainly.com [brainly.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Nuclear Properties of Helium-3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1234947#what-are-the-nuclear-properties-of-helium-3]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com